

# A Comparative Evaluation of Diisooctyl Glutarate and Other Emerging Plasticizers

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## Compound of Interest

Compound Name: *Diisooctyl glutarate*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Performance and Experimental Data

The landscape of plasticizers is undergoing a significant transformation, driven by regulatory pressures and a growing demand for safer, more sustainable materials in sensitive applications such as medical devices and pharmaceutical packaging. The phasing out of traditional ortho-phthalate plasticizers like di(2-ethylhexyl) phthalate (DEHP) has spurred the development and adoption of a new generation of "emerging" plasticizers. This guide provides a comparative evaluation of **diisooctyl glutarate** (DIOG) against other prominent emerging alternatives: acetyl tributyl citrate (ATBC), tris(2-ethylhexyl) trimellitate (TOTM), dioctyl terephthalate (DOTP), and diisononyl cyclohexane-1,2-dicarboxylate (DINCH).

This comparison focuses on key performance indicators: plasticizing efficiency, thermal stability, and migration resistance, supported by available experimental data. Detailed experimental protocols for the cited tests are also provided to aid in the replication and further investigation of these materials.

## Quantitative Performance Data

The following tables summarize the available quantitative data for the evaluated plasticizers. It is important to note that direct comparative studies including **diisooctyl glutarate** are limited in publicly available literature. Therefore, the data presented is a collation from various sources and should be interpreted with consideration of potential variations in testing methodologies.

Table 1: Plasticizing Efficiency in PVC Formulations

Plasticizer	Concentration (phr)	Shore A Hardness	Tensile Strength (MPa)	Elongation at Break (%)
Diisooctyl Glutarate (DIOG)	-	Data not available	Data not available	Data not available
Acetyl Tributyl Citrate (ATBC)	50	~80-85	~18-22	~300-350
Tris(2-ethylhexyl) Trimellitate (TOTM)	50	~85-90	~20-25	~300-350
Diocetyl Terephthalate (DOTP)	50	~85-90	~18-23	~300-350
Diisononyl Cyclohexane-1,2-dicarboxylate (DINCH)	50	~80-85	~17-22	~350-400

Note: "phr" denotes parts per hundred parts of resin.

Table 2: Thermal Stability

Plasticizer	Onset of Decomposition (Tonset) in PVC (°C)
Diisooctyl Glutarate (DIOG)	Data not available
Acetyl Tributyl Citrate (ATBC)	~240-260
Tris(2-ethylhexyl) Trimellitate (TOTM)	~280-300
Diocetyl Terephthalate (DOTP)	~270-290
Diisononyl Cyclohexane-1,2-dicarboxylate (DINCH)	~260-280

Table 3: Migration Resistance (Weight Loss %)

Plasticizer	Test Medium	Weight Loss (%)
Diisooctyl Glutarate (DIOG)	Data not available	Data not available
Acetyl Tributyl Citrate (ATBC)	Hexane	~10-15
Tris(2-ethylhexyl) Trimellitate (TOTM)	Hexane	~1-3
Diocetyl Terephthalate (DOTP)	Hexane	~5-10
Diisononyl Cyclohexane-1,2-dicarboxylate (DINCH)	Hexane	~5-10

## Discussion of Plasticizer Performance

**Diisooctyl Glutarate (DIOG):** While specific experimental data for DIOG is not readily available in the reviewed literature, glutarate-based plasticizers are generally known for their good low-temperature flexibility. They are aliphatic diesters, which typically impart good plasticizing efficiency. However, their migration resistance and thermal stability may be lower compared to larger, more complex molecules like trimellitates. Further experimental investigation is required to quantitatively benchmark DIOG against other emerging plasticizers.

**Acetyl Tributyl Citrate (ATBC):** ATBC is a bio-based plasticizer derived from citric acid and is recognized for its low toxicity profile.<sup>[1]</sup> It offers good plasticizing efficiency and flexibility, particularly at low temperatures.<sup>[1]</sup> However, its migration resistance is generally lower than that of higher molecular weight plasticizers like TOTM.<sup>[2]</sup> ATBC has found use in sensitive applications such as medical devices and food contact materials.<sup>[2]</sup>

**Tris(2-ethylhexyl) Trimellitate (TOTM):** TOTM is a high-molecular-weight trimellitate plasticizer known for its excellent thermal stability and low volatility.<sup>[3][4]</sup> This translates to superior migration resistance, making it suitable for high-temperature applications and in devices where plasticizer leaching is a critical concern, such as medical tubing.<sup>[2][5]</sup> Its plasticizing efficiency is comparable to other general-purpose plasticizers.<sup>[6]</sup>

Diethyl Terephthalate (DEHP): DEHP is a non-ortho-phthalate plasticizer that has gained significant traction as a replacement for DEHP. It offers a good balance of properties, including good plasticizing efficiency, low volatility, and better thermal stability compared to DEHP.[7][8] Its migration resistance is considered good, though generally not as high as TOTM.[8] DEHP is widely used in a variety of flexible PVC applications.[9]

Diisononyl Cyclohexane-1,2-dicarboxylate (DINCH): DINCH is the diisononyl ester of 1,2-cyclohexanedicarboxylic acid and is another popular non-phthalate alternative.[10] It is noted for its excellent toxicological profile and good plasticizing efficiency, particularly in providing good low-temperature flexibility.[11] Its migration resistance is comparable to that of DEHP.[12]

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in the evaluation of plasticizer performance.

### 1. Plasticizing Efficiency (ASTM D2284 - Standard Test Method for Tensile Properties of Plastics)

- Objective: To determine the mechanical properties of plasticized PVC, including tensile strength, elongation at break, and modulus of elasticity.
- Methodology:
  - Sample Preparation: PVC resin is compounded with the plasticizer at a specified concentration (e.g., 50 phr) along with stabilizers and other additives using a two-roll mill or an internal mixer. The compounded material is then compression molded into sheets of a specified thickness.
  - Specimen Preparation: Dumbbell-shaped test specimens are cut from the molded sheets according to the dimensions specified in the standard.
  - Conditioning: The specimens are conditioned at a standard temperature and humidity (e.g.,  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity) for a minimum of 40 hours prior to testing.
  - Testing: The conditioned specimens are tested using a universal testing machine (tensile tester). The specimen is clamped into the grips of the machine and pulled at a constant

rate of speed until it fractures.

- Data Collection: The force required to stretch the specimen and the corresponding elongation are recorded throughout the test. Tensile strength is calculated as the maximum stress applied before rupture. Elongation at break is the percentage increase in length at the point of rupture. Shore A hardness is measured on the molded sheets using a durometer according to ASTM D2240.

## 2. Thermal Stability (Thermogravimetric Analysis - TGA)

- Objective: To evaluate the thermal stability of the plasticized PVC by determining the temperature at which it begins to decompose.
- Methodology:
  - Sample Preparation: A small, representative sample of the plasticized PVC compound (typically 5-10 mg) is placed in a TGA crucible.
  - Testing: The crucible is placed in the TGA furnace. The sample is heated at a constant rate (e.g., 10°C/min) in a controlled atmosphere (e.g., nitrogen or air).
  - Data Collection: The weight of the sample is continuously monitored as a function of temperature. The TGA thermogram plots the percentage of weight loss against temperature. The onset of decomposition (Tonset) is determined as the temperature at which a significant weight loss begins.

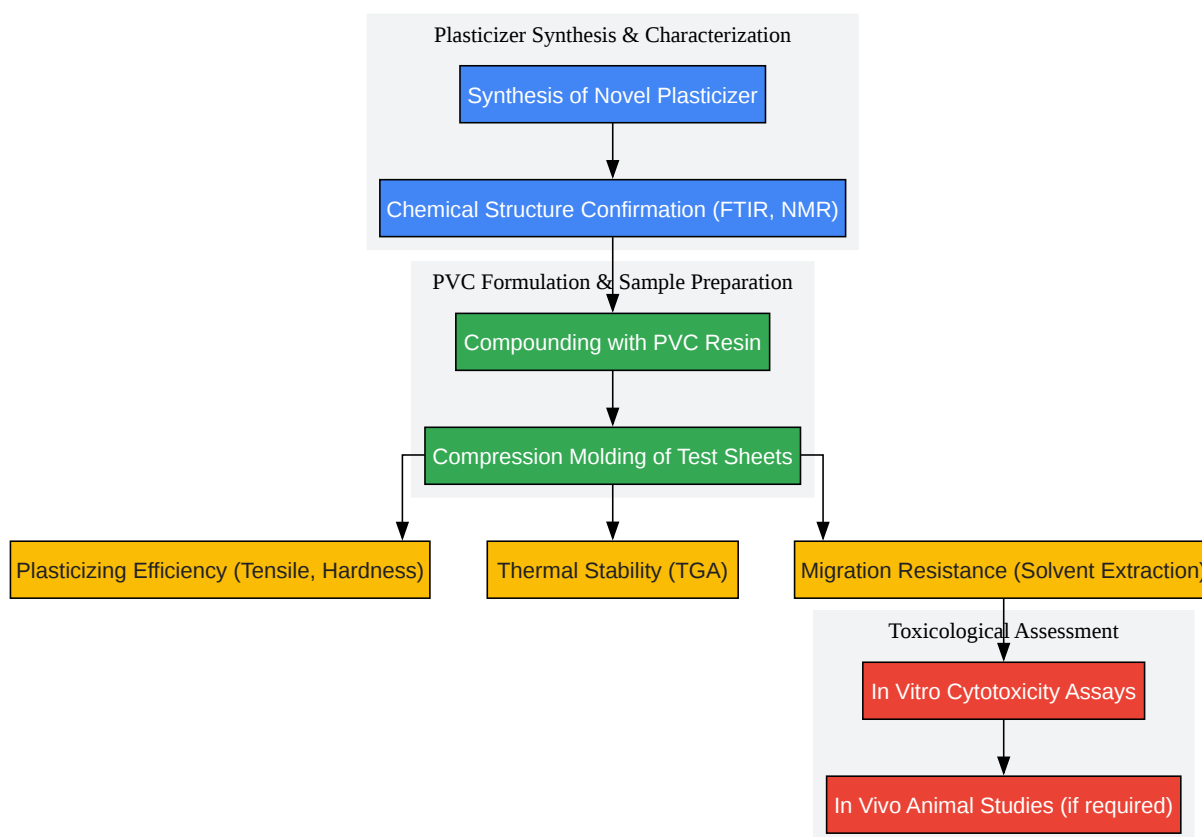
## 3. Migration Resistance (Solvent Extraction Method)

- Objective: To determine the amount of plasticizer that leaches from the PVC material when in contact with a solvent.
- Methodology:
  - Sample Preparation: A pre-weighed sample of the plasticized PVC sheet of known dimensions is prepared.
  - Immersion: The sample is fully immersed in a specified volume of a solvent (e.g., hexane, which simulates fatty foods) in a sealed container.

- Incubation: The container is stored at a controlled temperature for a specified period (e.g., 24 hours at 25°C).
- Analysis: After the incubation period, the PVC sample is removed, dried to a constant weight, and re-weighed. The weight loss of the sample is attributed to the migration of the plasticizer into the solvent and is expressed as a percentage of the initial plasticizer content. Alternatively, the concentration of the plasticizer in the solvent can be quantified using analytical techniques such as gas chromatography-mass spectrometry (GC-MS).

## Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the evaluation of a novel plasticizer.



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## Workflow for Plasticizer Evaluation

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- To cite this document: BenchChem. [A Comparative Evaluation of Diisooctyl Glutarate and Other Emerging Plasticizers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15342387#evaluation-of-diisooctyl-glutarate-against-other-emerging-plasticizers]

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